

# Application Notes and Protocols: PF-05198007

## Solubility Profile

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### Compound of Interest

Compound Name: PF-05198007

Cat. No.: B10854007

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This document provides detailed information on the solubility of **PF-05198007**, a potent and selective inhibitor of the voltage-gated sodium channel Nav1.7, in various solvents. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

## Solubility Data

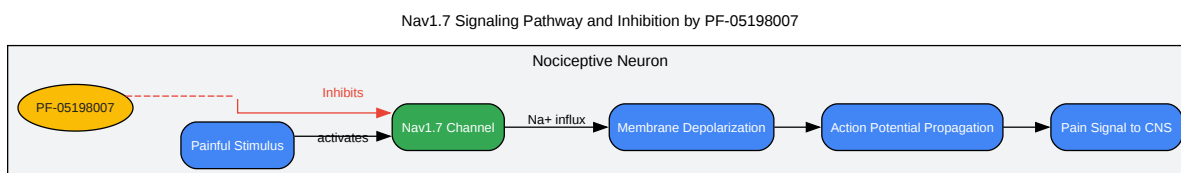
The solubility of **PF-05198007** has been determined in Dimethyl Sulfoxide (DMSO) and solvent systems designed for in vivo applications. The quantitative data is summarized in the table below for easy reference and comparison.

Solvent/System	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	150	280.95	Requires sonication for complete dissolution. It is highly recommended to use newly opened, anhydrous DMSO as the compound's solubility is sensitive to moisture. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3.75	≥ 7.02	A clear solution is obtained at this concentration. <a href="#">[1]</a>
10% DMSO, 90% Corn Oil	≥ 3.75	≥ 7.02	A clear solution is obtained at this concentration. <a href="#">[1]</a>

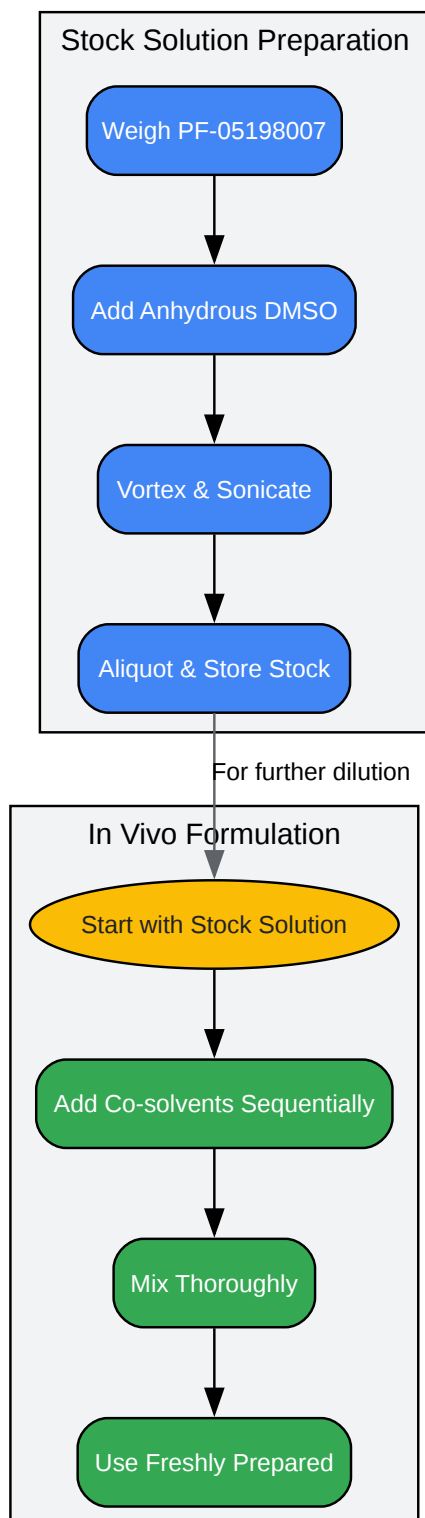
Note: Information on the solubility of **PF-05198007** in other common laboratory solvents such as ethanol, methanol, and aqueous buffers like PBS is not readily available in the reviewed literature.

## Signaling Pathway Inhibition

**PF-05198007** selectively inhibits the Nav1.7 voltage-gated sodium channel, which is crucial for the transmission of pain signals in nociceptive neurons.[\[4\]](#)[\[5\]](#) The diagram below illustrates the role of Nav1.7 in nociceptor signaling and the inhibitory action of **PF-05198007**.



## PF-05198007 Solution Preparation Workflow

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